

Introduction: The Benzimidazolone Core in Modern Drug Discovery

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Compound of Interest

Compound Name: *5-Bromo-1-ethyl-1,3-dihydro-benzimidazol-2-one*

CAS No.: 334829-57-1

Cat. No.: B1388072

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The 1,3-dihydro-2H-benzimidazol-2-one ring system is a privileged scaffold in medicinal chemistry, forming the core structure of numerous biologically active compounds.^{[1][2]} Its structural resemblance to endogenous purines allows it to interact with a wide range of biological targets, leading to applications as antiviral, anticancer, antimicrobial, and antihypertensive agents.^[3] The versatility of this heterocyclic system stems from its stable aromatic core and the presence of reactive nitrogen atoms, which can be readily functionalized to modulate physicochemical properties and biological activity.

This guide focuses on a specific, functionalized derivative: 5-Bromo-1-ethyl-1,3-dihydro-2H-benzimidazol-2-one. The introduction of a bromine atom at the 5-position and an ethyl group at the 1-position significantly alters the molecule's electronic and steric profile. The bromine substituent enhances reactivity, providing a handle for further synthetic transformations such as cross-coupling reactions, while the ethyl group can influence binding affinity and metabolic stability.^[4] This document serves as a technical resource for researchers, providing comprehensive data on its properties, a detailed synthesis protocol with mechanistic insights, and an overview of its potential applications in drug development.

Compound Identification and Physicochemical Properties

Accurate identification is paramount for any chemical research. While a specific CAS number for the title compound is not consistently listed across major databases, its identity is defined by its structure and the properties of its parent compounds. The core precursor, 5-Bromo-1,3-dihydro-2H-benzimidazol-2-one, is well-documented.

Caption: Chemical structure of 5-Bromo-1-ethyl-1,3-dihydro-2H-benzimidazol-2-one.

Table 1: Physicochemical and Identification Data

Property	Value	Source
Parent CAS Number	39513-26-3 (for 5-Bromo-1,3-dihydro-2H-benzimidazol-2-one)	[4][5][6]
Molecular Formula	C ₉ H ₉ BrN ₂ O	[7]
Molecular Weight	241.09 g/mol	Calculated
Parent MW	213.03 g/mol (for C ₇ H ₅ BrN ₂ O)	[4][5]
Appearance	Expected to be an off-white to orange solid	[4]
Purity	Typically ≥95%	[7]
Solubility	Expected to be soluble in polar organic solvents like DMSO and DMF	[8]
Storage	Store in a cool, dry, well-ventilated place (0-8 °C recommended)	[4][9]

Synthesis and Mechanistic Rationale

The synthesis of 5-Bromo-1-ethyl-1,3-dihydro-2H-benzimidazol-2-one is typically achieved through a two-step process starting from commercially available 4-bromo-1,2-phenylenediamine. This approach ensures high regioselectivity for the bromine placement.

Step 1: Cyclization to form the Benzimidazolone Core The initial and most critical step is the formation of the heterocyclic ring. This is accomplished by reacting 4-bromo-1,2-phenylenediamine with a carbonylating agent. 1,1'-Carbonyldiimidazole (CDI) is an excellent choice for this transformation.

- **Causality:** CDI is preferred over more hazardous reagents like phosgene. It acts as a phosgene equivalent, but is a stable solid that is easier and safer to handle. The reaction proceeds through an activated acyl imidazole intermediate, which is highly susceptible to intramolecular nucleophilic attack by the second amino group, leading to cyclization. The driving force is the formation of the stable, aromatic-fused heterocyclic system.

Step 2: N-Ethylation The second step involves the selective alkylation of one of the nitrogen atoms of the benzimidazolone ring. This is a classic nucleophilic substitution reaction.

- **Causality:** The hydrogen on the nitrogen of the benzimidazolone ring is weakly acidic. A mild base, such as potassium carbonate (K_2CO_3), is sufficient to deprotonate the nitrogen, forming a nucleophilic anion. This anion then attacks the electrophilic carbon of an ethylating agent like iodoethane or bromoethane. The choice of a polar aprotic solvent like dimethylformamide (DMF) or 2-methyltetrahydrofuran (2-MeTHF) is crucial as it solvates the cation (K^+) while leaving the nucleophilic anion exposed and reactive, thereby accelerating the reaction rate.^[1]

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